

Commercial Sourcing and Technical Profile of Methyl 2-methylbenzo[d]oxazole-6-carboxylate

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Compound of Interest

Compound Name: Methyl 2-methylbenzo[d]oxazole-6-carboxylate

Cat. No.: B178514

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document outlines its commercial availability, key chemical properties, a plausible synthetic route with a detailed experimental protocol, and its potential biological relevance within the broader context of benzoxazole derivatives' known activities.

Commercial Availability

Methyl 2-methylbenzo[d]oxazole-6-carboxylate (CAS No. 136663-23-5) is available from several commercial suppliers, primarily for research and development purposes. The compound is often supplied by specialized chemical building block providers.

Table 1: Commercial Suppliers of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**

Supplier	Product Number	Purity	Availability
Sigma-Aldrich (distributor for Ambeed, Inc.)	AMBH97BA00C1	≥98%	In Stock
Ambeed, Inc.	AMBH97BA00C1	≥98%	In Stock

Note: Availability and product specifications are subject to change. Please refer to the supplier's website for the most current information.

Chemical and Physical Properties

A summary of the key physicochemical properties of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is presented below.

Table 2: Physicochemical Properties

Property	Value	Reference
CAS Number	136663-23-5	
Molecular Formula	C ₁₀ H ₉ NO ₃	
Molecular Weight	191.19 g/mol	
Appearance	Solid	
Purity	≥98%	
Storage Conditions	Sealed in dry, 2-8°C	
InChI Key	CIGMBXJEQUHKPR-UHFFFAOYSA-N	

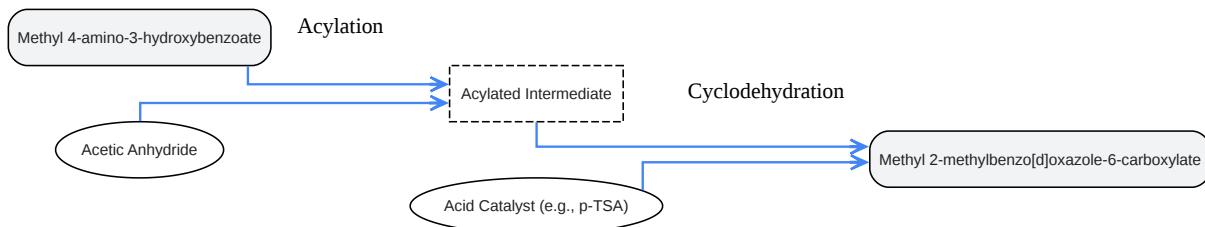
Synthesis and Experimental Protocols

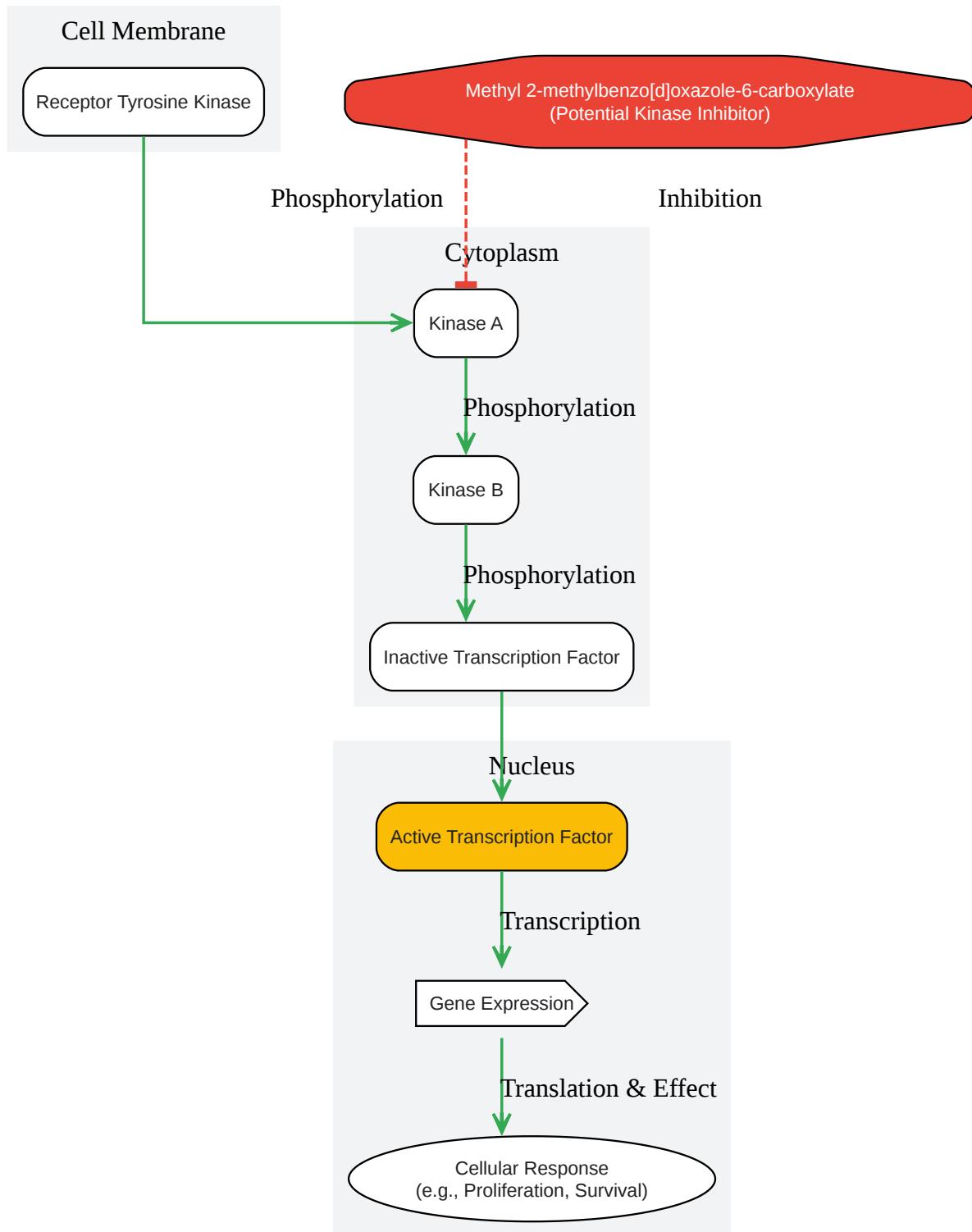
While specific literature detailing the synthesis of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is not readily available, a plausible and efficient synthetic route can be derived from established methods for analogous 2-substituted benzoxazoles. The most common approach involves the condensation and subsequent cyclization of a 2-aminophenol derivative with a carboxylic acid or its equivalent.

A likely precursor for this synthesis is methyl 4-amino-3-hydroxybenzoate. The following protocol outlines a potential synthetic pathway.

Proposed Synthetic Pathway

The synthesis can be envisioned as a one-pot reaction involving the acylation of methyl 4-amino-3-hydroxybenzoate with acetic anhydride, followed by an acid-catalyzed cyclodehydration to form the benzoxazole ring.



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